

A Comprehensive Technical Guide to the Safe Handling of 3-(Bromomethyl)pyridine Hydrobromide

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Compound of Interest

Compound Name: **3-(Bromomethyl)pyridine**

Cat. No.: **B1585428**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the chemical properties, hazards, and requisite safety protocols for **3-(Bromomethyl)pyridine** hydrobromide. As a Senior Application Scientist, the following sections synthesize critical data with practical, field-proven insights to ensure the safe and effective use of this compound in a laboratory setting. The protocols described are designed as a self-validating system to foster a culture of safety and scientific integrity.

Chemical and Physical Identity

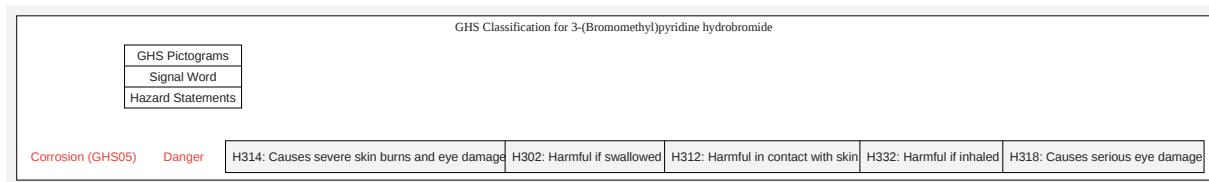
3-(Bromomethyl)pyridine hydrobromide is a halogenated heterocyclic compound, widely utilized as a building block in organic synthesis, particularly in the preparation of ether ligands. [1] Its reactivity makes it a valuable reagent, but also necessitates a thorough understanding of its properties for safe handling.

Property	Value	Source(s)
CAS Number	4916-55-6	[2] [3] [4] [5] [6]
Molecular Formula	C ₆ H ₇ Br ₂ N	[2] [7]
Molecular Weight	252.93 g/mol	[2] [4] [5] [6] [7]
Appearance	Solid, Brown solid	[1]
Melting Point	150 - 155 °C (302 - 311 °F)	[1] [4] [8] [9]
Synonyms	3-Picolyl Bromide	
	Hydrobromide, Nicotinyl	
	bromide hydrobromide, alpha-	[2] [10] [11] [12]
	Bromo-3-picoline	
	hydrobromide	

Hazard Identification and GHS Classification

A critical aspect of working with **3-(Bromomethyl)pyridine** hydrobromide is a comprehensive understanding of its hazards. It is classified as a corrosive and toxic substance.[\[8\]](#) The primary dangers are severe skin burns, serious eye damage, and harm if swallowed, inhaled, or in contact with skin.[\[12\]](#) It may also cause respiratory irritation.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.



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Caption: GHS Hazard Profile of **3-(Bromomethyl)pyridine** hydrobromide.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to mitigate the risks associated with **3-(Bromomethyl)pyridine** hydrobromide.

Engineering Controls and Personal Protective Equipment (PPE)

The primary engineering control for handling this compound is a certified chemical fume hood to prevent inhalation of dust and vapors. Eyewash stations and safety showers must be readily accessible.

Personal Protective Equipment (PPE) is mandatory:

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[\[7\]](#)
Standard safety glasses are insufficient.
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent any skin exposure.[\[7\]](#) Inspect gloves for integrity before each use and employ proper removal techniques.[\[7\]](#)

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

Handling Procedures

- Always work within a chemical fume hood.
- Avoid the formation of dust and aerosols.[\[7\]](#)
- Do not breathe dust, vapor, mist, or gas.
- Avoid contact with eyes, skin, and clothing.
- Do not ingest the substance. If swallowed, seek immediate medical assistance.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[7\]](#)
- Do not eat, drink, or smoke in the laboratory.

Storage Requirements

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store in a designated corrosives area.
- Store locked up.[\[10\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents.

Emergency Procedures and First-Aid Measures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

Immediate medical attention is required for all routes of exposure.

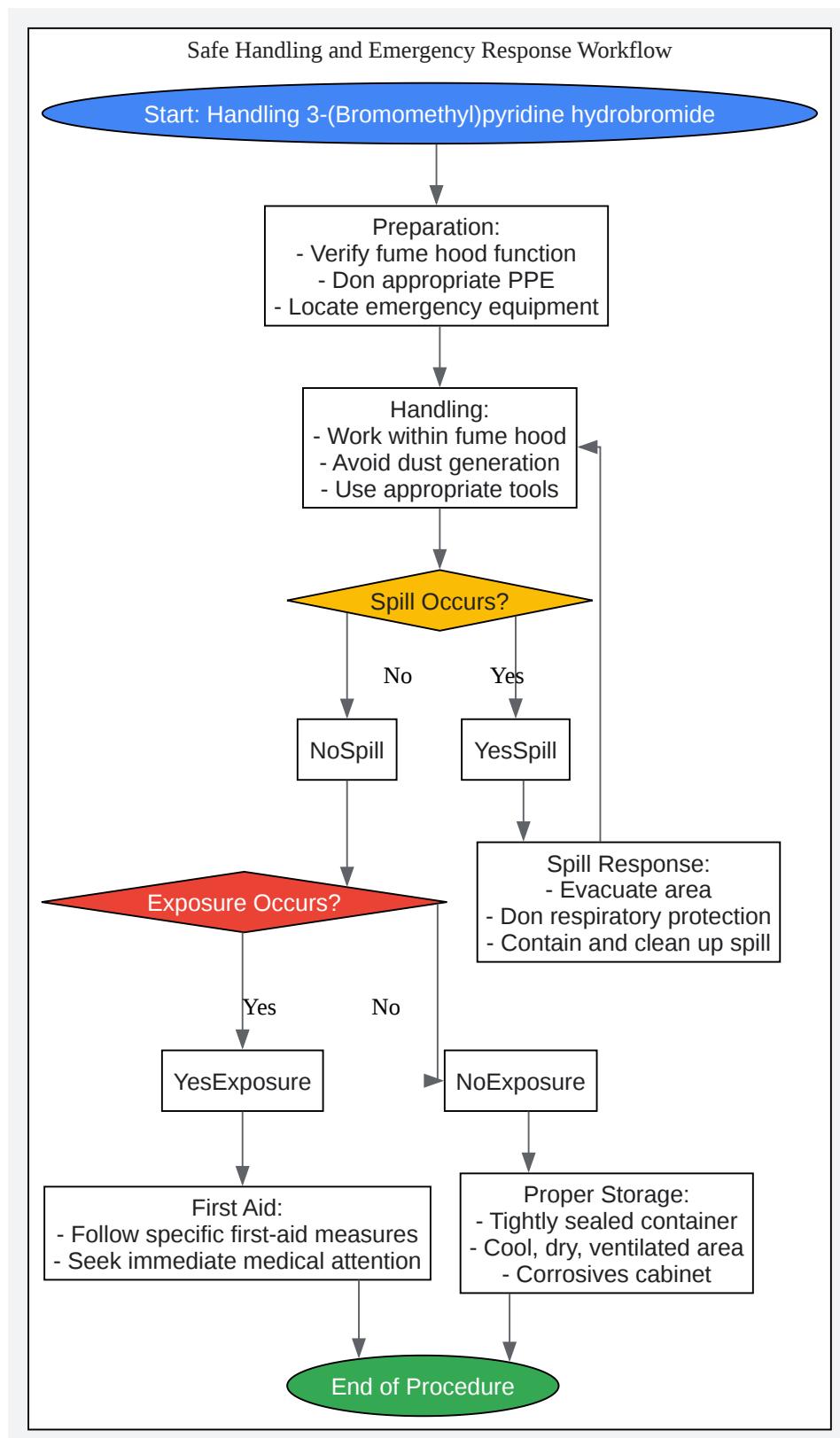
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing.

- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove all contaminated clothing.
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance; give artificial respiration with a pocket mask.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.

Spill Response

- Evacuate personnel to a safe area.
- Wear full PPE, including respiratory protection.
- Avoid dust formation.
- Sweep up the spilled solid and shovel it into a suitable, labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

The following workflow outlines the critical steps for safe handling and emergency response.

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Caption: Workflow for Safe Handling and Emergency Response.

Toxicological and Stability Information

While comprehensive toxicological properties have not been fully investigated, the available data clearly indicate its corrosive and acutely toxic nature.[8]

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Causes severe skin burns.
- Serious Eye Damage/Irritation: Causes serious eye damage.[13]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory system irritation.
- Carcinogenicity & Mutagenicity: No data is available to indicate carcinogenic or mutagenic effects.[7][8]

The material is stable under normal conditions. However, thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).

Transportation and Disposal

- Transportation: **3-(Bromomethyl)pyridine** hydrobromide is classified as a dangerous good for transport.[5] It falls under UN number UN2923, with the proper shipping name "Corrosive solid, toxic, n.o.s.". [8]
- Disposal: Waste disposal should be conducted in accordance with all federal, state, and local regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.

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